

# Application Notes and Protocols: Sibrafiban Dose-Response Studies in Isolated Platelet Preparations

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Compound of Interest		
Compound Name:	Sibrafiban	
Cat. No.:	B1681747	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dose-dependent effects of **Sibrafiban**, an oral glycoprotein IIb/IIIa (GPIIb/IIIa) antagonist, on isolated platelet preparations. Detailed protocols for key in vitro experiments are included to facilitate the study of **Sibrafiban** and similar compounds.

## Introduction

**Sibrafiban** is a double prodrug that is converted in vivo to its active metabolite, Ro 44-3888.[1] [2] Ro 44-3888 is a potent and selective antagonist of the platelet GPIIb/IIIa receptor, the final common pathway for platelet aggregation.[3][4] By blocking the binding of fibrinogen to this receptor, **Sibrafiban** effectively inhibits platelet aggregation induced by various agonists.[4] Understanding the in vitro dose-response relationship of **Sibrafiban** in isolated platelet preparations is crucial for preclinical drug development and for elucidating its mechanism of action.

## **Data Presentation**

The following tables summarize the quantitative data on the in vitro inhibitory effects of Ro 44-3888, the active metabolite of **Sibrafiban**, on platelet aggregation.



Agonist	Preparation	IC50 (nM)	Reference
ADP	Human Platelet-Rich Plasma	38	[5]
ADP	Human Platelet-Rich Plasma	58	[6]
Various Agonists	Basal Human Platelets	0.6 - 530	[7]

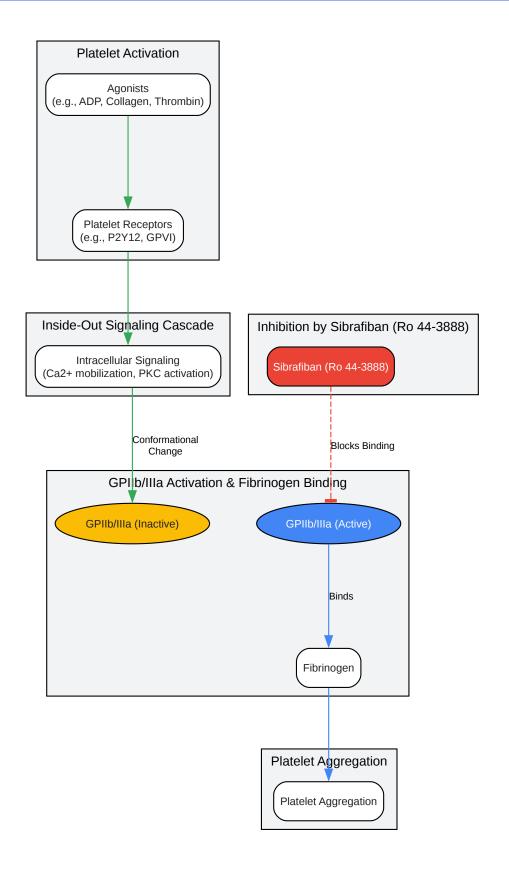
Table 1: In Vitro Inhibitory Concentration (IC50) of Ro 44-3888 on Platelet Aggregation.

Note: IC50 values can vary depending on the specific experimental conditions, such as agonist concentration and platelet preparation method.

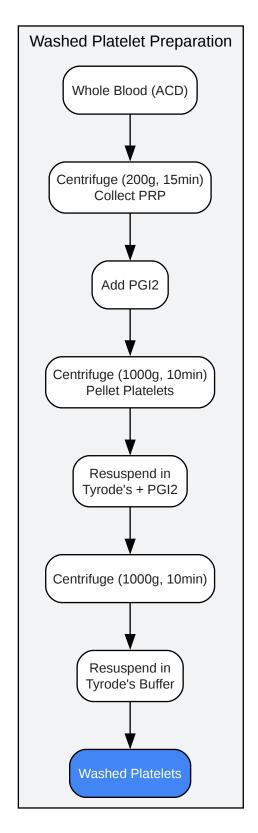
# **Signaling Pathway**

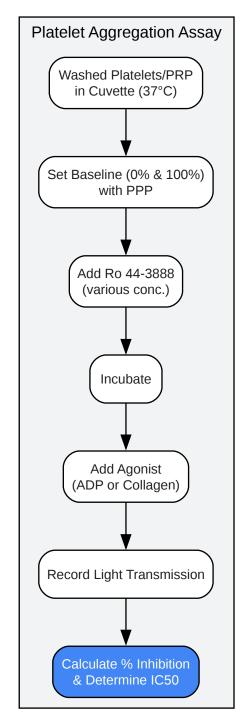
The following diagram illustrates the platelet aggregation signaling pathway and the mechanism of action of **Sibrafiban**.



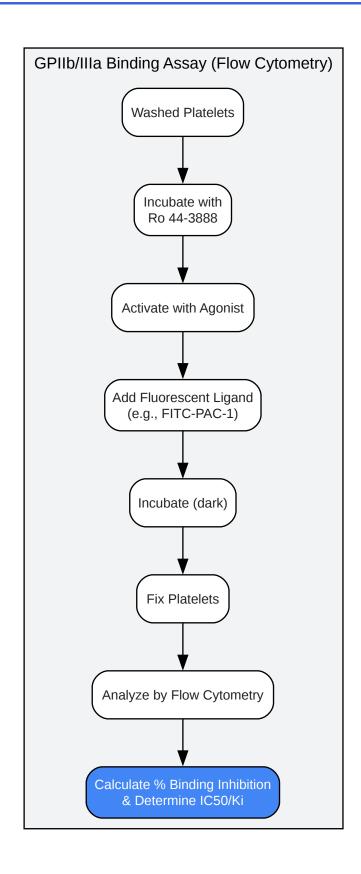












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